



Application Notes and Protocols: AZP-531 (Livoletide)

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Introduction

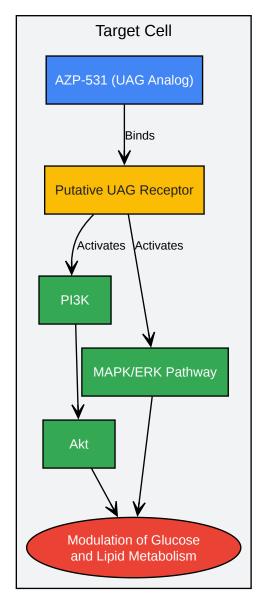
AZP-531, also known as livoletide, is a first-in-class, cyclic 8-amino acid analog of unacylated ghrelin (UAG).[1][2] It has been investigated for its therapeutic potential in metabolic conditions, notably Prader-Willi syndrome (PWS), due to its ability to counteract the effects of acylated ghrelin, the "hunger hormone".[3][4] AZP-531 is supplied as a lyophilized powder for parenteral administration, a formulation strategy designed to enhance its stability and shelf-life.[2][5] These application notes provide detailed information on the lyophilization, storage, and handling of AZP-531 for research and development purposes.

Mechanism of Action

AZP-531 functions as an analog of unacylated ghrelin (UAG), which exerts its effects through a mechanism independent of the growth hormone secretagogue receptor (GHSR), the primary receptor for acylated ghrelin.[6][7] While the precise signaling cascade for **AZP-531** is not fully elucidated, it is understood that UAG and its analogs can modulate pathways involved in glucose and lipid metabolism, often opposing the actions of acylated ghrelin.[6][8] This can involve the activation of signaling pathways such as the mitogen-activated protein kinase (MAPK) and phosphoinositide 3-kinase (PI3K) pathways.[9]

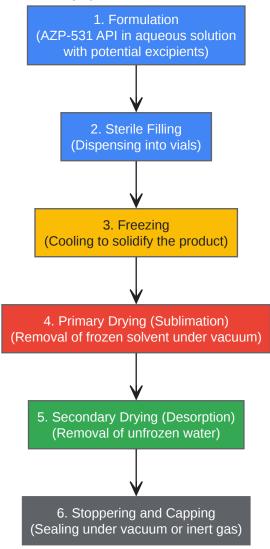


Putative Signaling Pathway of AZP-531





Representative Lyophilization Workflow for AZP-531





Start: Lyophilized AZP-531 Vial and 0.9% NaCl Diluent 1. Equilibrate to Room Temperature 2. Inspect Lyophilized Cake Pass 3. Slowly Add Diluent 4. Gently Swirl to Dissolve

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6. Ready for Administration

5. Inspect Reconstituted Solution (Clear and Colorless)

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